

An In-depth Technical Guide to Lanthanum Sulfate: Formula, Structure, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lanthanum sulfate

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Lanthanum sulfate ($\text{La}_2(\text{SO}_4)_3$) is an inorganic compound of significant interest across various scientific and industrial domains. As a key compound of the rare earth element lanthanum, it serves as a critical precursor and active material in catalysis, advanced materials science, and emerging biomedical applications. This technical guide provides a comprehensive overview of its chemical formula, molecular structure, physicochemical properties, and established experimental protocols.

Chemical Formula and Nomenclature

Lanthanum sulfate is an ionic compound consisting of lanthanum cations (La^{3+}) and sulfate anions (SO_4^{2-}). The charge neutrality between the ions dictates the empirical formula.

- Anhydrous Form:** The chemical formula for the anhydrous salt is $\text{La}_2(\text{SO}_4)_3$.^{[1][2]} Its IUPAC name is lanthanum(III) sulfate or alternatively, bis(lanthanum(3+));trisulfate.^[1]
- Hydrated Forms:** **Lanthanum sulfate** readily forms hydrates, with the general formula $\text{La}_2(\text{SO}_4)_3 \cdot x\text{H}_2\text{O}$. The most commonly cited hydrates are the nonahydrate ($x=9$) and the octahydrate ($x=8$).^{[3][4]} These hydrates are white, crystalline solids.^[3]

Physicochemical Properties

The properties of **lanthanum sulfate** can vary depending on its hydration state. The anhydrous form and the common nonahydrate exhibit distinct characteristics. It is described as a white, odorless powder that is hygroscopic.[1][5] **Lanthanum sulfate** is generally soluble in water, with its solubility decreasing as the temperature increases.[2][6] It is insoluble in ethanol and diethyl ether.[2][3]

Table 1: Physicochemical Properties of **Lanthanum Sulfate**

Property	Value (Anhydrous)	Value (Nonahydrate)	Reference(s)
Molar Mass	566.00 g/mol	728.15 g/mol	[1][3]
Appearance	White solid	White crystalline solid	[3]
Density	3.6 g/cm ³ (at 15°C)	2.82 g/cm ³	[2][3]
Decomposition Temp.	1150°C	Decomposes upon heating	[2]

| Water Solubility | 2.14 g/100 mL (at 25°C) | 2.7 g/100 mL (at 20°C) |[2][3] |

Table 2: Thermodynamic Properties of Anhydrous **Lanthanum Sulfate**

Property	Value	Reference(s)
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-3932.1 kJ/mol	[2]
Standard Molar Gibbs Energy of Formation ($\Delta_f G^\circ$)	-3598.2 kJ/mol	[2]

| Molar Heat Capacity (Cp) | 280 J/(mol·K) |[2] |

Molecular and Crystal Structure

The structural arrangement of **lanthanum sulfate** is defined by the coordination of the lanthanum ions with the sulfate groups and, in the case of hydrates, water molecules.

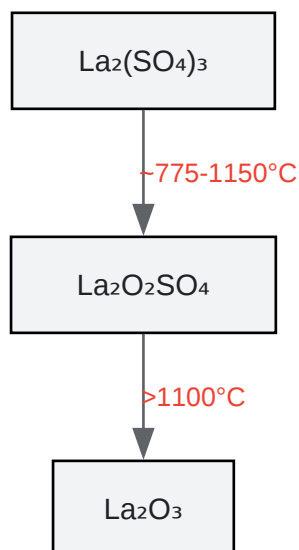
The nonahydrate, $\text{La}_2(\text{SO}_4)_3 \cdot 9\text{H}_2\text{O}$, crystallizes in a hexagonal system.[3] In this structure, the lanthanum atoms are found in two distinct coordination environments, highlighting the complexity of the crystal lattice.[3]

Table 3: Crystallographic Data for **Lanthanum Sulfate** Nonahydrate

Parameter	Value	Reference(s)
Crystal System	Hexagonal	[3]
Space Group	P6 ₃	[3]
Lattice Constant 'a'	11.01 Å	[3]

| Lattice Constant 'c' | 8.08 Å |[3] |

The thermal decomposition of **lanthanum sulfate** follows a clear pathway, which is crucial for its application in high-temperature ceramic and catalyst synthesis.



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Caption: Thermal decomposition pathway of anhydrous **lanthanum sulfate**.

Experimental Protocols

A. Synthesis of **Lanthanum Sulfate** Nonahydrate

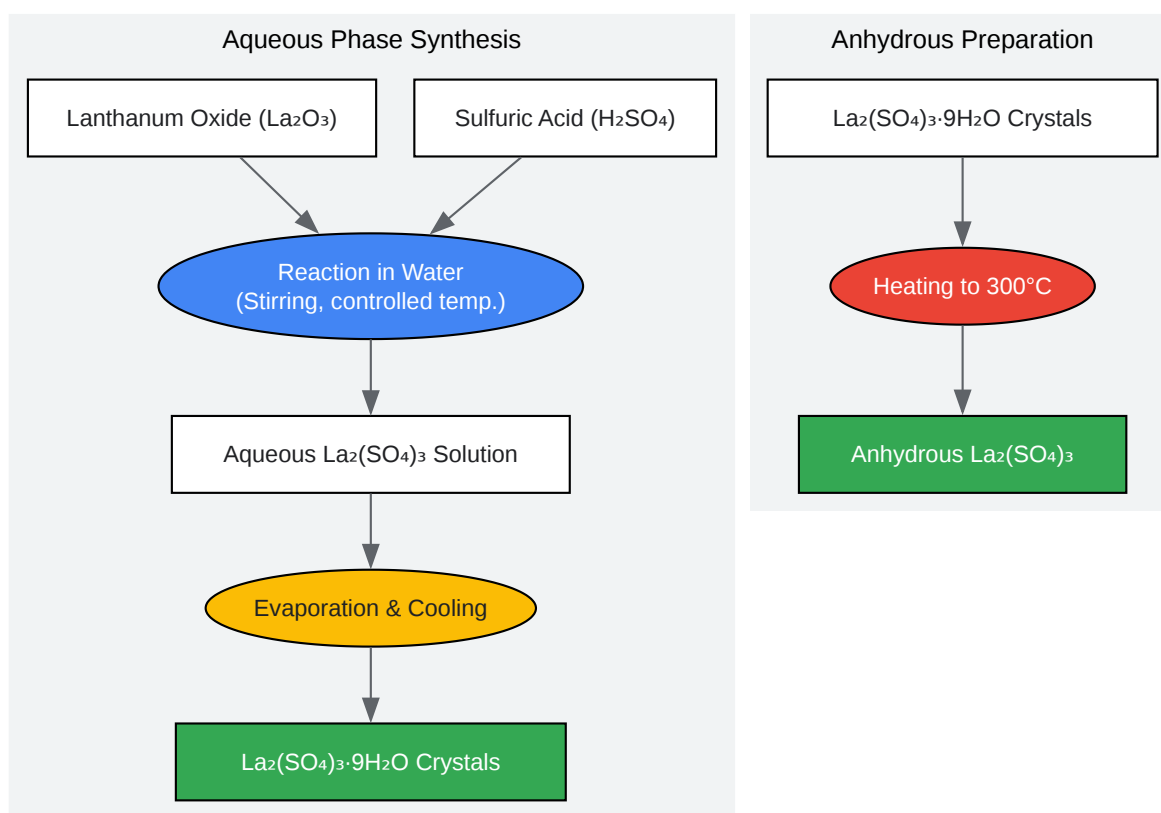
This protocol is based on the reaction of a lanthanum source with sulfuric acid.

- Objective: To synthesize crystalline lanthanum(III) sulfate nonahydrate.
- Materials: Lanthanum(III) oxide (La_2O_3) or Lanthanum(III) hydroxide ($\text{La}(\text{OH})_3$), dilute sulfuric acid (H_2SO_4), deionized water.
- Procedure:
 - Slowly add a stoichiometric amount of lanthanum oxide or hydroxide to a stirred solution of dilute sulfuric acid. The reaction is exothermic and should be controlled. The molar ratio of sulfuric acid to lanthanum oxide is typically 3:1.^{[3][7]}
 - Continue stirring until the lanthanum source is completely dissolved, forming a clear solution of **lanthanum sulfate**.
 - Gently heat the solution to evaporate the water and concentrate the **lanthanum sulfate**.
 - Allow the concentrated solution to cool slowly at room temperature.
 - Colorless crystals of $\text{La}_2(\text{SO}_4)_3 \cdot 9\text{H}_2\text{O}$ will precipitate from the solution.
 - Filter the crystals from the mother liquor.
 - Wash the crystals with a small amount of cold deionized water and then dry them in a desiccator.

B. Preparation of Anhydrous **Lanthanum Sulfate**

- Objective: To prepare the anhydrous form of **lanthanum sulfate** from its hydrate.
- Materials: Lanthanum(III) sulfate hydrate (e.g., $\text{La}_2(\text{SO}_4)_3 \cdot 9\text{H}_2\text{O}$).
- Procedure:
 - Place the **lanthanum sulfate** hydrate in a suitable crucible (e.g., porcelain or alumina).

- Heat the sample in a furnace. The temperature should be raised gradually to 300°C.[3]
- Maintain this temperature to drive off the water of crystallization.
- Cool the crucible in a desiccator to prevent rehydration of the anhydrous salt.
- The resulting white powder is anhydrous $\text{La}_2(\text{SO}_4)_3$.



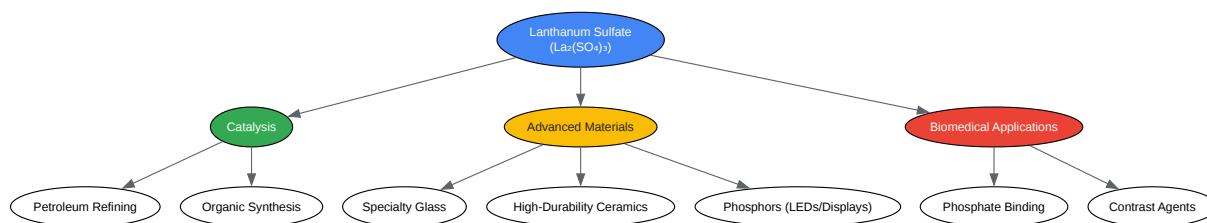
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Caption: Workflow for the synthesis of hydrated and anhydrous **lanthanum sulfate**.

Applications in Research and Development

Lanthanum sulfate's unique electronic and chemical properties make it a versatile compound in several high-technology fields relevant to scientific and pharmaceutical research.

- **Catalysis:** It serves as a catalyst or catalyst precursor in various organic reactions, including esterification and dehydration, and in petrochemical processes like fluid catalytic cracking.[5][8]
- **Advanced Materials:** It is incorporated into specialty glasses and ceramics to enhance their refractive index, durability, and thermal stability.[8][9]
- **Electronics and Photonics:** Lanthanum compounds are crucial in the manufacturing of phosphors for high-efficiency LED lighting and display technologies.[5][8][9]
- **Biomedical Research:** Lanthanum ions are known phosphate binders. While lanthanum carbonate is the approved drug, research into other lanthanum salts for controlling hyperphosphatemia is ongoing. Lanthanum compounds are also explored as contrast agents for medical imaging and in novel drug delivery systems.[8][9][10]
- **Water Treatment:** Its ability to precipitate phosphates makes it effective in wastewater treatment to combat eutrophication.[6]



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Caption: Key application areas for **lanthanum sulfate** in research and industry.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Lanthanum Sulfate: Formula, Structure, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162627#lanthanum-sulfate-chemical-formula-and-structure]

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